

OICR12694: A Technical Guide to Co-repressor Binding Interference

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OICR12694

Cat. No.: B10856262

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This technical guide provides an in-depth overview of **OICR12694**, a novel, potent, and orally bioavailable inhibitor of the B-cell lymphoma 6 (BCL6) BTB domain. It details the mechanism of action, quantitative data, and experimental protocols relevant to its function as an interferer of co-repressor binding.

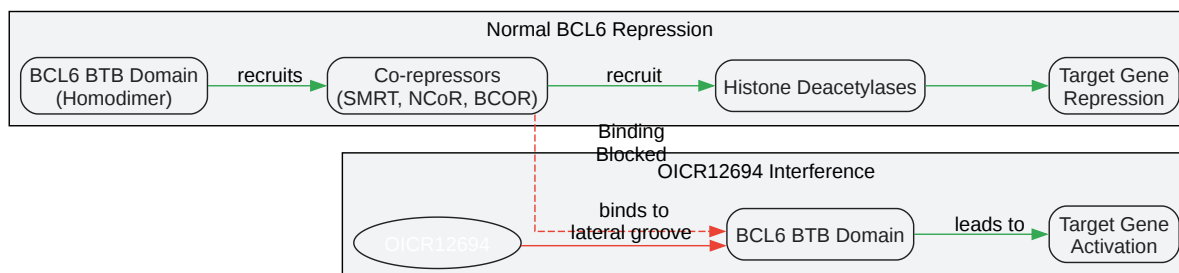
Introduction to BCL6 and Co-repressor Interactions

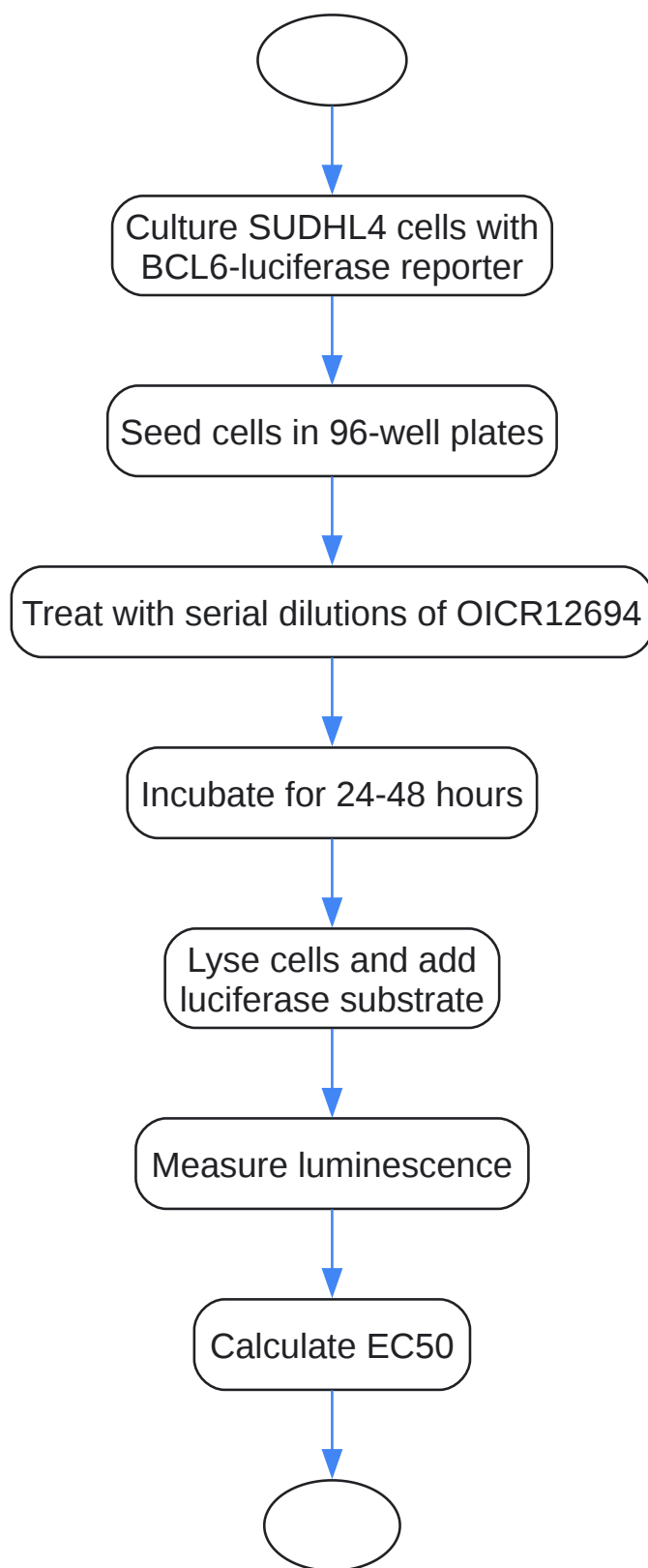
B-cell lymphoma 6 (BCL6) is a transcriptional repressor that plays a critical role in the development and maturation of B-cells. Its dysregulation is a key oncogenic driver in several hematological malignancies, most notably Diffuse Large B-cell Lymphoma (DLBCL). BCL6 exerts its repressive function through its N-terminal BTB domain, which homodimerizes and creates a lateral groove that serves as a binding site for co-repressor proteins such as SMRT, NCoR, and BCOR. This interaction is essential for the recruitment of histone deacetylases and other chromatin-modifying enzymes, leading to the silencing of BCL6 target genes.

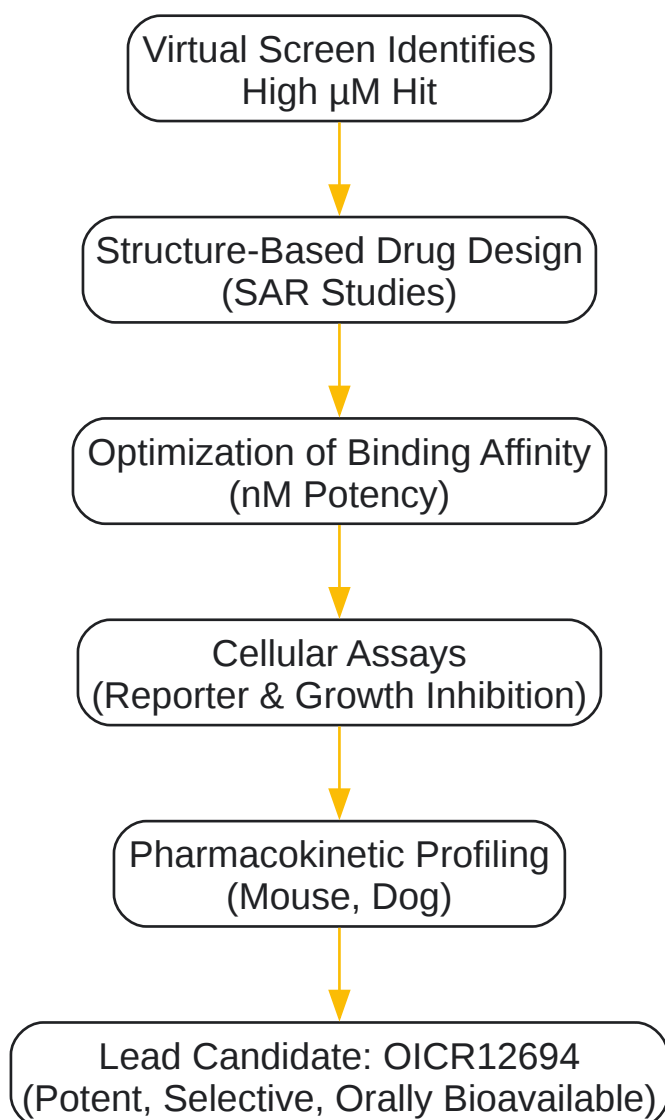
OICR12694: Mechanism of Action

OICR12694, also known as JNJ-65234637, is a small molecule inhibitor designed to disrupt the protein-protein interaction (PPI) between the BCL6 BTB domain and its co-repressors. By competitively binding to the lateral groove of the BCL6 BTB homodimer, **OICR12694** prevents the recruitment of co-repressor complexes. This abrogation of co-repressor binding leads to the

reactivation of BCL6 target gene expression, ultimately resulting in anti-proliferative effects in BCL6-dependent cancer cells.







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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com